

Dimethyl Sulfite: Technical Support Center for Safe Handling and Storage

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Compound of Interest

Compound Name: Dimethyl sulfite

Cat. No.: B146792

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This guide provides essential safety information, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with **dimethyl sulfite**. Adherence to these procedures is critical for ensuring laboratory safety.

Physical and Chemical Properties

A summary of key quantitative data for **dimethyl sulfite** is provided below for easy reference.

Property	Value	Citations
Molecular Formula	C2H6O3S	[1]
Molecular Weight	110.13 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1]
Boiling Point	126 - 127 °C @ 760 mmHg	[1]
Flash Point	30 °C / 86 °F	[1][3]
Specific Gravity/Density	1.29 g/mL	[1]
Vapor Density	3.8 (Air = 1.0)	[1]

Frequently Asked Questions (FAQs) & Troubleshooting Guides

General Handling and Storage

Q1: What are the primary hazards associated with **dimethyl sulfite**?

A1: **Dimethyl sulfite** is a flammable liquid and vapor.^[1] It causes irritation to the eyes, skin, and respiratory tract.^[1] Ingestion may lead to gastrointestinal irritation and central nervous system depression.^{[1][4]} Its vapors are heavier than air and can form explosive mixtures with air, with a risk of flashing back to an ignition source.^{[1][4]}

Q2: What are the proper storage conditions for **dimethyl sulfite**?

A2: Store **dimethyl sulfite** in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables-area.^{[1][4]} Keep it away from heat, sparks, open flames, and other sources of ignition.^{[1][4]} It is crucial to store it away from incompatible substances such as strong oxidizing agents and strong acids.^{[1][4]}

Q3: What personal protective equipment (PPE) is required when handling **dimethyl sulfite**?

A3: The following PPE should be worn:

- Eye Protection: Chemical safety goggles or eyeglasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.^[4]
- Skin Protection: Appropriate protective gloves and clothing to prevent skin exposure.^{[1][4]}
- Respiratory Protection: If workplace conditions warrant, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.^{[1][4]}

Q4: Are there any materials that are incompatible with **dimethyl sulfite**?

A4: Yes, **dimethyl sulfite** is incompatible with strong oxidizing agents and strong acids.^{[1][4]} Contact with these substances should be avoided.

Experimental Procedures

Q5: What precautions should I take when transferring **dimethyl sulfite**?

A5: When transferring **dimethyl sulfite**, it is essential to use it only in a well-ventilated area.[1]
[4] Use spark-proof tools and explosion-proof equipment.[1][4] Containers should be grounded and bonded during transfer to prevent static discharge.[1][4]

Q6: What should I do with empty **dimethyl sulfite** containers?

A6: Empty containers retain product residue (liquid and/or vapor) and can be dangerous.[1][4]
Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[1][4] Keep them tightly closed.[1][4]

Emergency Procedures & Troubleshooting

Q7: What is the correct procedure for cleaning up a small **dimethyl sulfite** spill?

A7: For a small spill, first remove all sources of ignition.[1][4] Use a spark-proof tool for cleanup.[1][4] Provide ventilation.[1][4] Cover the spill with sand, dry lime, or soda ash and place it in a closed container for disposal.[1][4] A vapor-suppressing foam may be used to reduce vapors.[1][4]

Q8: What should I do in case of accidental skin or eye contact?

A8:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical aid.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Get medical aid immediately.[1]

Q9: What are the first aid measures for inhalation or ingestion?

A9:

- Inhalation: Remove the individual from exposure and move to fresh air immediately.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]

- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1] Get medical aid immediately.[1]

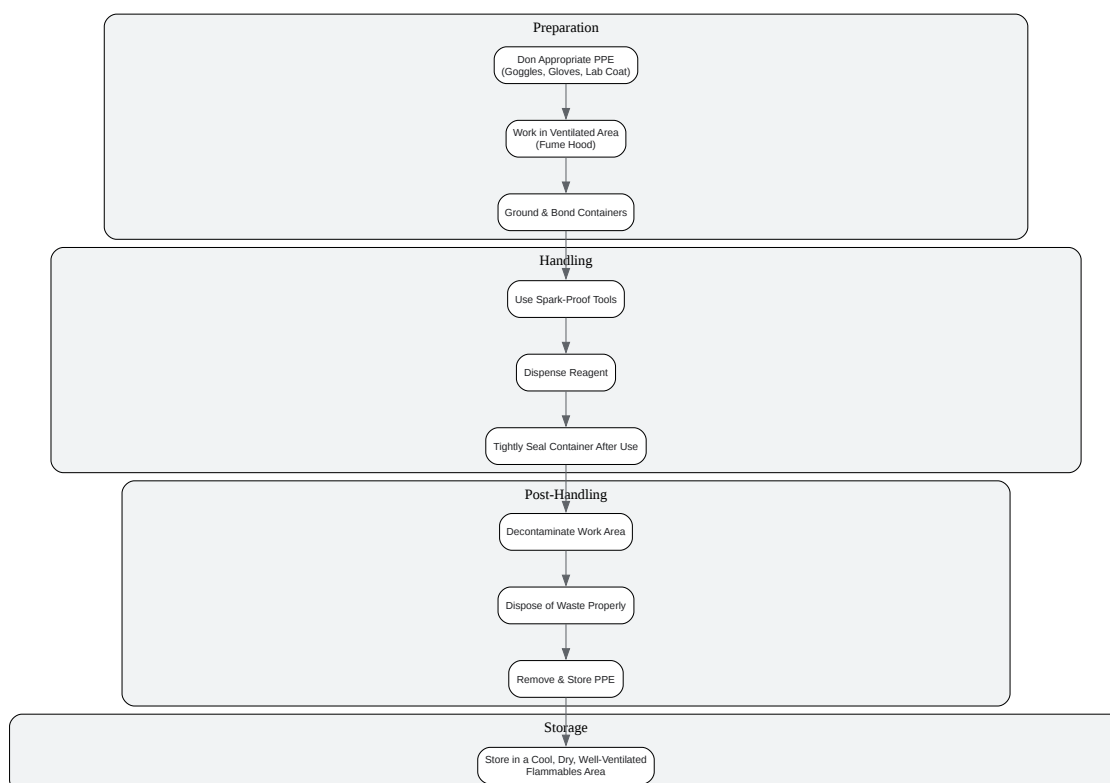
Q10: How should I respond to a fire involving **dimethyl sulfite**?

A10: **Dimethyl sulfite** is highly flammable.[4] In case of a fire, use water spray, dry chemical, carbon dioxide, or appropriate foam to extinguish.[1][4] Do NOT use straight streams of water.[1][4] Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4] Containers may explode in the heat of a fire; use a water spray to keep them cool.[1][4]

Visualized Workflows and Protocols

Safe Handling Workflow

The following diagram outlines the standard procedure for safely handling **dimethyl sulfite** in a laboratory setting.

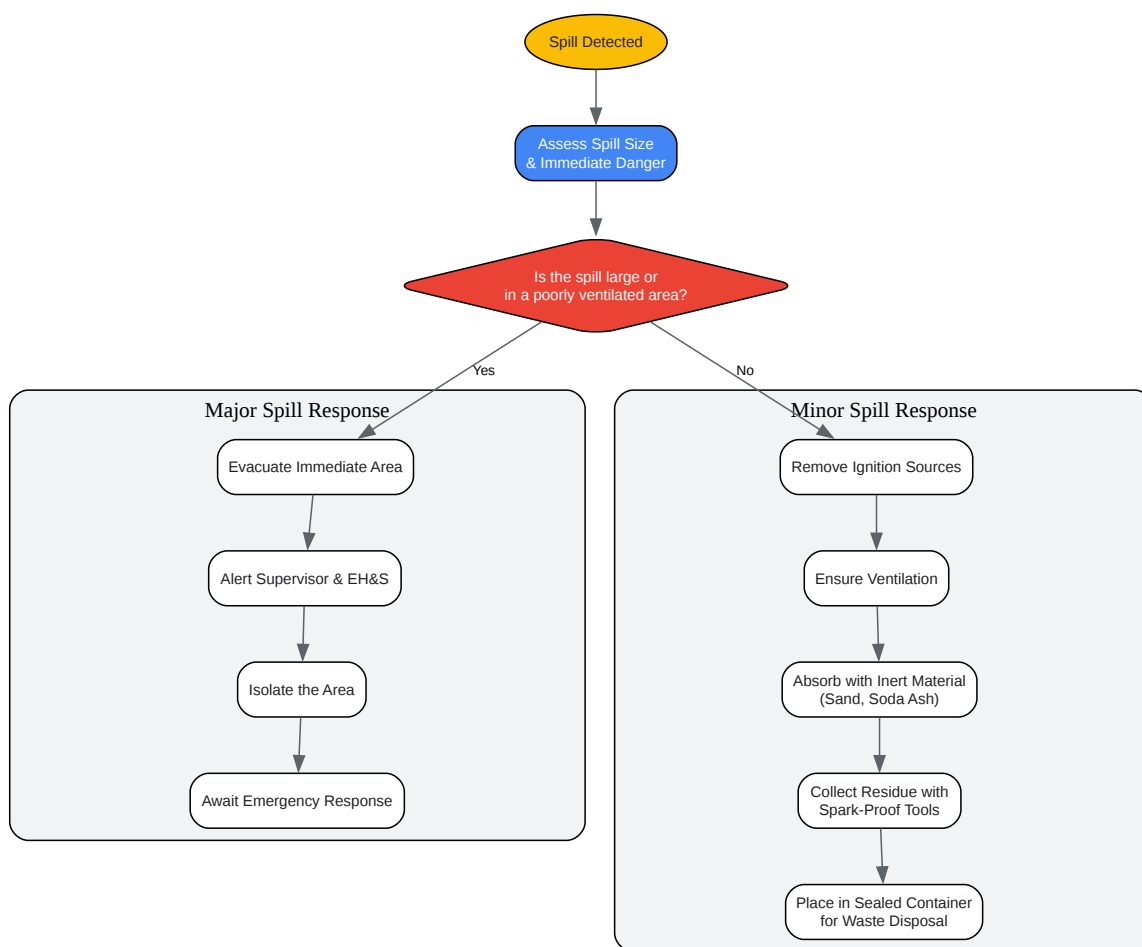


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Caption: General workflow for safe handling of **dimethyl sulfite**.

Emergency Spill Response Protocol

This decision tree provides a logical flow for responding to a **dimethyl sulfite** spill.



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Caption: Decision tree for **dimethyl sulfite** spill response.

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